

In-Depth Technical Guide to Ethynyl Estradiol-13C2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethynyl Estradiol-13C2

Cat. No.: B12428364

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Core Summary

This technical guide provides a comprehensive overview of **Ethynyl Estradiol-13C2**, a stable isotope-labeled version of the synthetic estrogen, Ethynyl Estradiol. This document details its chemical identity, and analytical methodologies, and provides a theoretical framework for its synthesis. **Ethynyl Estradiol-13C2** is a critical tool in pharmaceutical research, particularly in pharmacokinetic and metabolic studies, where it serves as an internal standard for quantitative analysis by mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Chemical Identity and Structure

Ethynyl Estradiol-13C2 is chemically known as (8R,9S,13S,14S,17S)-17-(1,2-¹³C₂)ethynyl-13-methyl-7,8,9,11,12,14,15,16-octahydro-6H-cyclopenta[a]phenanthrene-3,17-diol. The two carbon atoms of the ethynyl group at the C17α position are replaced with the carbon-13 isotope.

Chemical Structure:

Caption: Chemical structure of **Ethynyl Estradiol-13C2**.

Identifier	Value
CAS Number	2483735-63-1[1][2]
Molecular Formula	$^{13}\text{C}_2\text{C}_{18}\text{H}_{24}\text{O}_2$ [1]
Molecular Weight	298.39 g/mol [1]
Synonyms	17 α -Ethynylestradiol-13C2, (17 α)-19-Norpregna-1,3,5(10)-trien-20-yne-3,17-diol-13C2

Physicochemical and Analytical Data

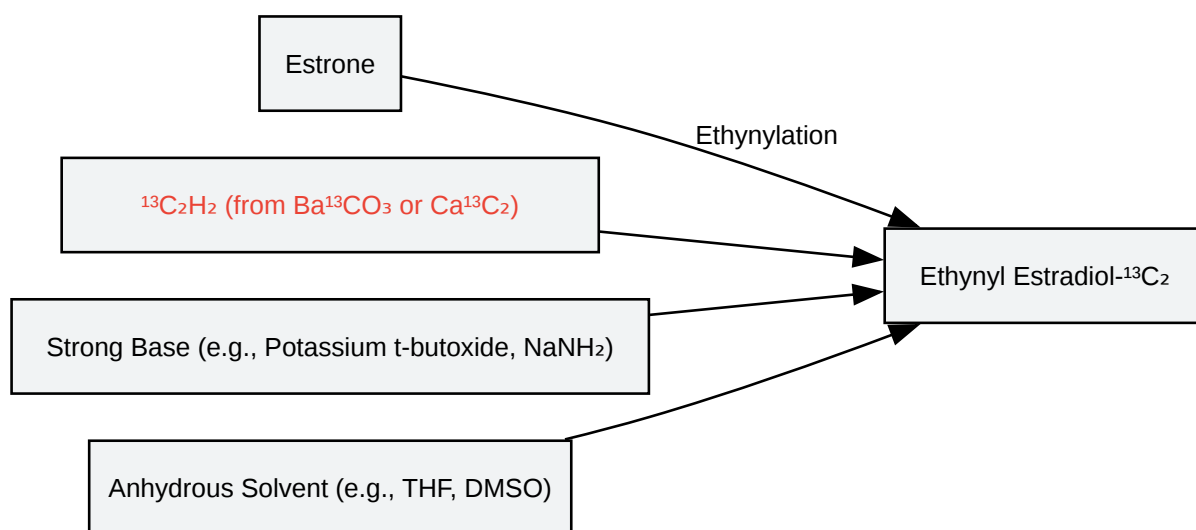
Property	Value	Source
Appearance	Off-white to light yellow solid	[1]
Purity (HPLC)	$\geq 98.6\%$	[1]
Isotopic Enrichment	$\geq 99\%$	[1]

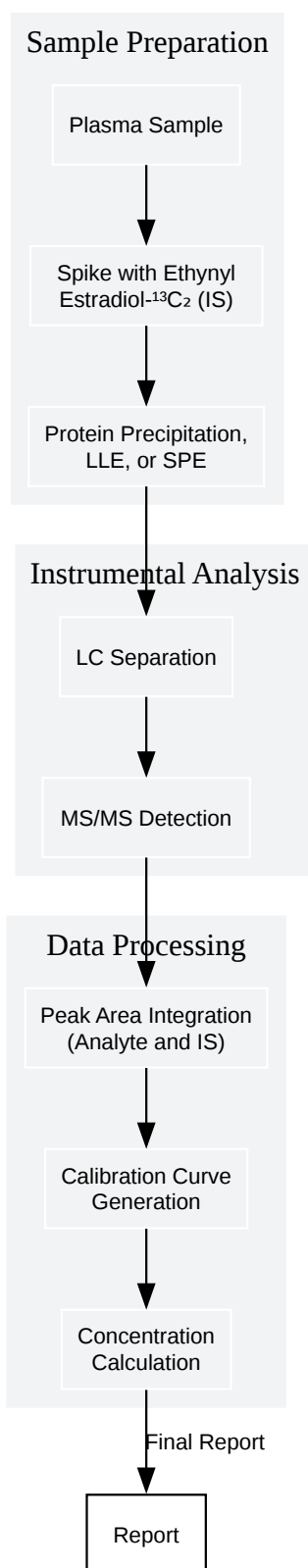
Experimental Protocols

Synthesis of Ethynyl Estradiol-13C2 (Theoretical Protocol)

A detailed, experimentally verified protocol for the synthesis of **Ethynyl Estradiol-13C2** is not readily available in the public domain. However, based on established methods for the synthesis of unlabeled ethynyl estradiol and general strategies for isotopic labeling, a feasible synthetic route is proposed. The key step is the ethynylation of estrone with a ^{13}C -labeled acetylene source.

Reaction Scheme:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Ethynyl Estradiol-13C2 | CAS 2483735-63-1 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to Ethynyl Estradiol-13C2]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12428364#ethynyl-estradiol-13c2-cas-number-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com